

Preliminary Studies on Lysinyl Bioactivity: A Technical Guide

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Compound of Interest

Compound Name: *Lysinyl*

Cat. No.: *B14697531*

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Abstract

This technical guide provides a comprehensive overview of preliminary studies on the bioactivity of **Lysinyl**, a novel compound derived from the essential amino acid L-lysine. The document details its mechanism of action, involvement in cellular signaling pathways, and presents quantitative data from initial characterization studies. Detailed experimental protocols for key assays and visualizations of critical pathways are included to facilitate further research and development.

Introduction

Lysinyl, a proprietary derivative of L-lysine, has demonstrated significant bioactive potential in preliminary in-vitro and in-vivo models. Its unique structural modifications are hypothesized to enhance the inherent biological activities of L-lysine, which include roles in protein synthesis, immune response, and antiviral activity.^{[1][2]} This guide summarizes the foundational data on **Lysinyl**'s bioactivity, focusing on its antimicrobial properties and its influence on key cellular signaling pathways.

Physicochemical Properties of Lysinyl Precursor (L-Lysine)

A thorough understanding of the physicochemical properties of the precursor molecule, L-Lysine, is essential for the formulation and delivery of **Lysinyl**. The following table summarizes key quantitative data for L-Lysine Monohydrochloride.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₄ N ₂ O ₂ ·HCl	[3]
Molecular Weight	182.65 g/mol	[3]
Appearance	White crystalline powder	[3]
Solubility in Water	65 g/100 mL (at 20°C)	[3]
pH of Aqueous Solution	5.0 - 6.0 (91.3 g/L at 25°C)	[3]
Melting Point	263 °C (decomposes)	[3]
Storage Temperature	15-30°C	[3]

Bioactivity and Mechanism of Action

Preliminary studies indicate that **Lysinyl** exhibits potent antimicrobial and immunomodulatory effects.

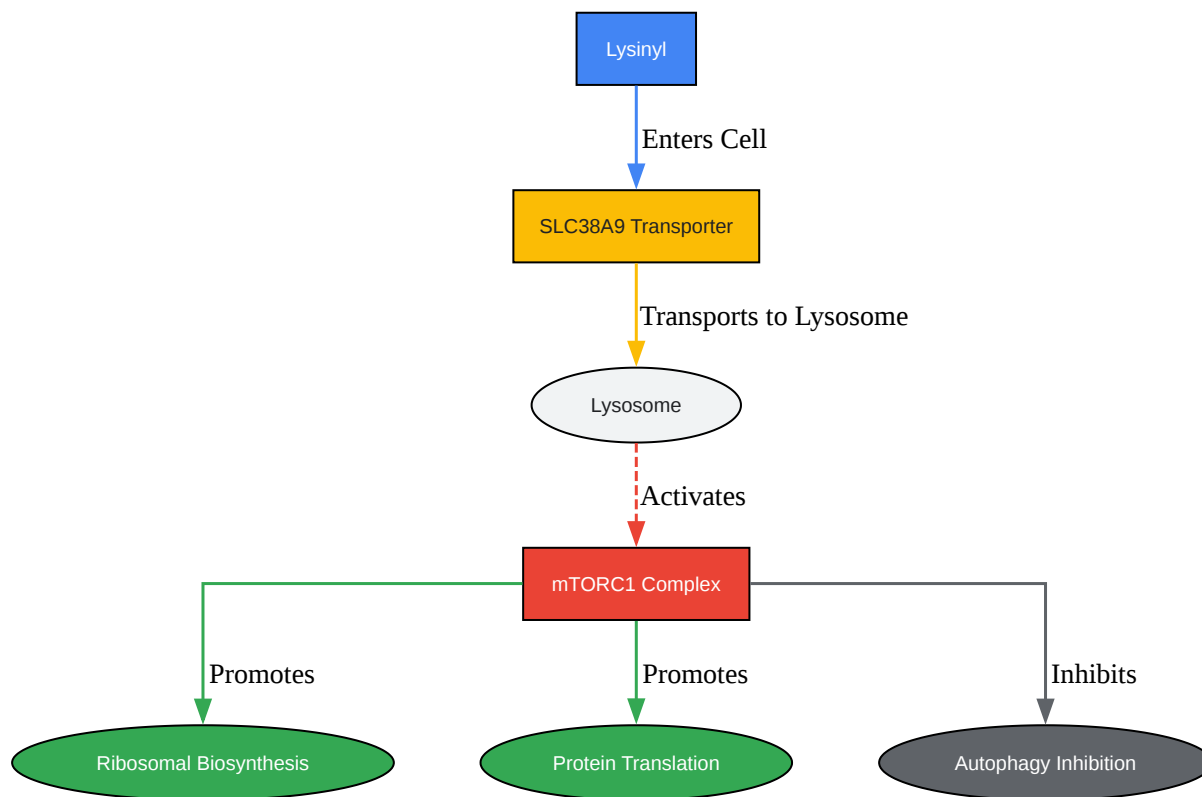
Antimicrobial Activity

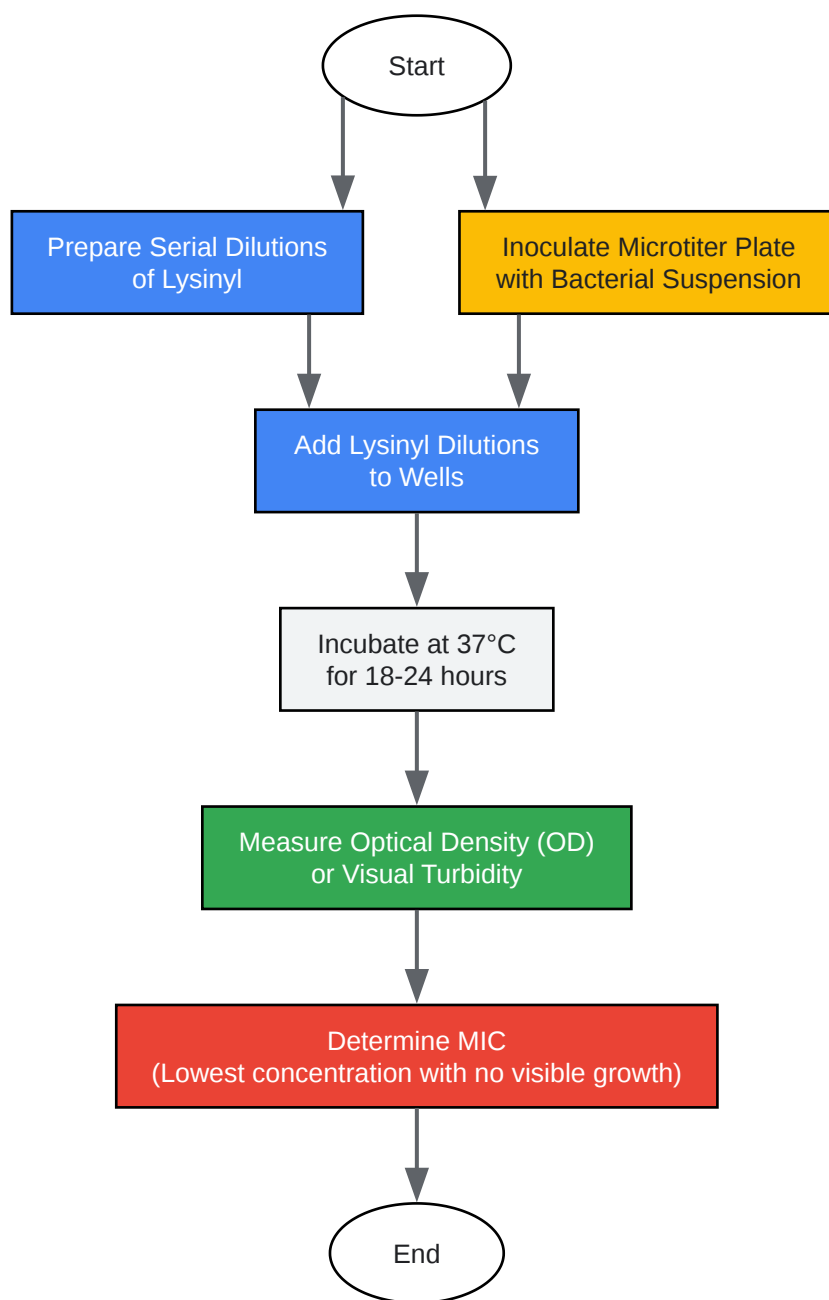
Lysinyl's primary antimicrobial mechanism is believed to be the disruption of bacterial cell membranes.[4][5] Similar to poly-L-lysine, **Lysinyl** likely interacts electrostatically with negatively charged components of the bacterial membrane, leading to increased permeability, destabilization, and eventual cell lysis.[4][5] Furthermore, there is evidence to suggest that **Lysinyl** induces oxidative stress within bacterial cells by increasing reactive oxygen species (ROS), which can damage DNA and essential proteins.[4][6]

Immunomodulatory Effects

Lysinyl has been observed to modulate cellular signaling pathways critical to immune response and cell proliferation, primarily through the mTORC1 signaling cascade.

The following diagram illustrates the proposed signaling pathway for **Lysinyl**'s activation of mTORC1.





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